

Application Note: Izumerogant Treatment Protocol for Primary Immune Cell Cultures

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Compound of Interest

Compound Name:	Izumerogant
CAS No.:	2299252-72-3
Cat. No.:	B15544335

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **Izumerogant** is an investigational compound whose development was discontinued.[1][2] This document provides a representative protocol for research purposes based on its known mechanisms of action as a ROR γ t inverse agonist and a dihydroorotate dehydrogenase (DHODH) inhibitor.[1] Researchers should independently validate and optimize these protocols for their specific experimental needs.

Introduction

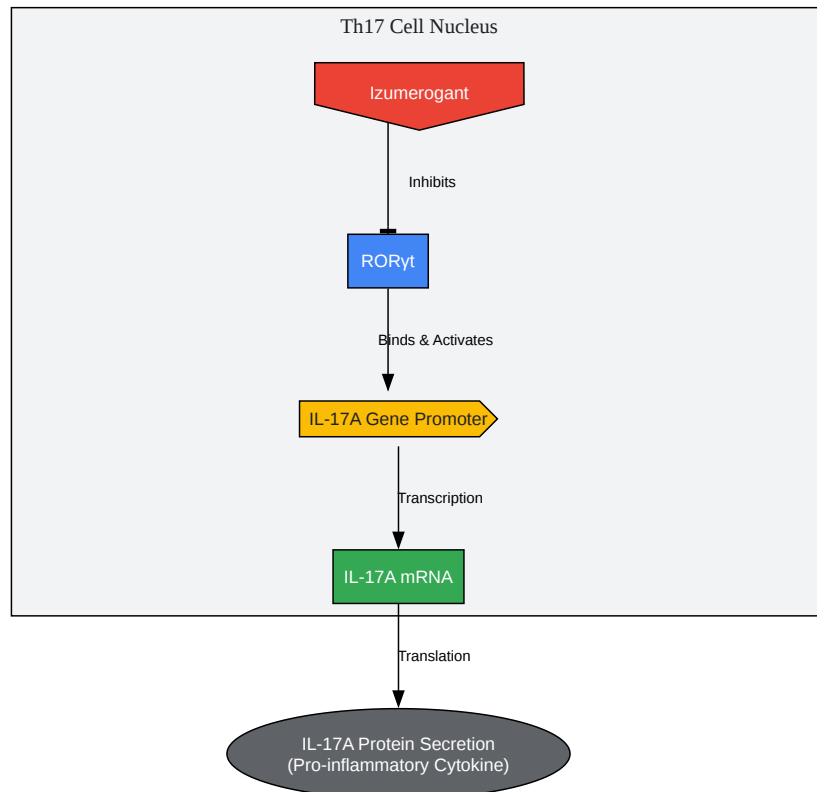
Izumerogant (formerly IMU-935) is a small molecule that acts as an inverse agonist of the Retinoic Acid-Related Orphan Receptor gamma t (ROR γ t) and an inhibitor of dihydroorotate dehydrogenase (DHODH).[1] ROR γ t is a critical transcription factor for the differentiation and function of Th17 cells, which are key drivers of inflammation through the production of cytokines like IL-17A. DHODH is a crucial enzyme in the de novo pyrimidine synthesis pathway, essential for the proliferation of rapidly dividing cells, including activated lymphocytes. By targeting these two distinct pathways, **Izumerogant** was developed to exert a dual

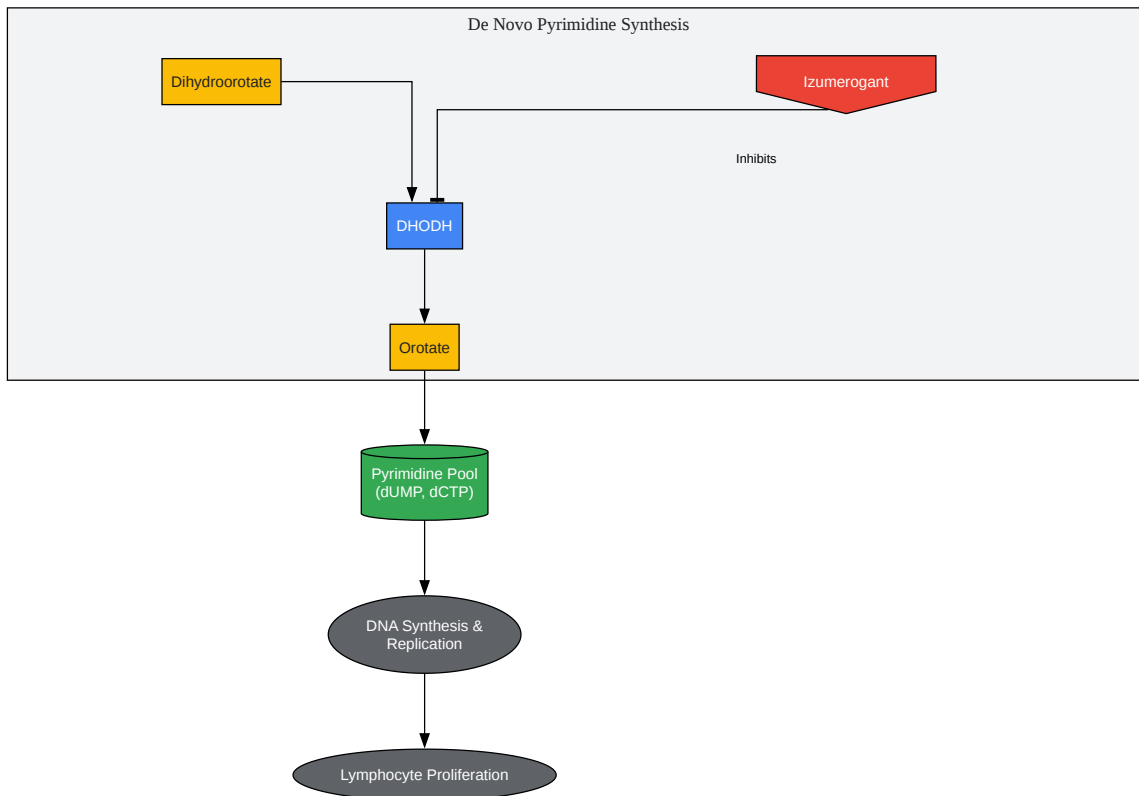
immunomodulatory effect: suppressing Th17-mediated inflammation and inhibiting the proliferation of pathogenic immune cells.

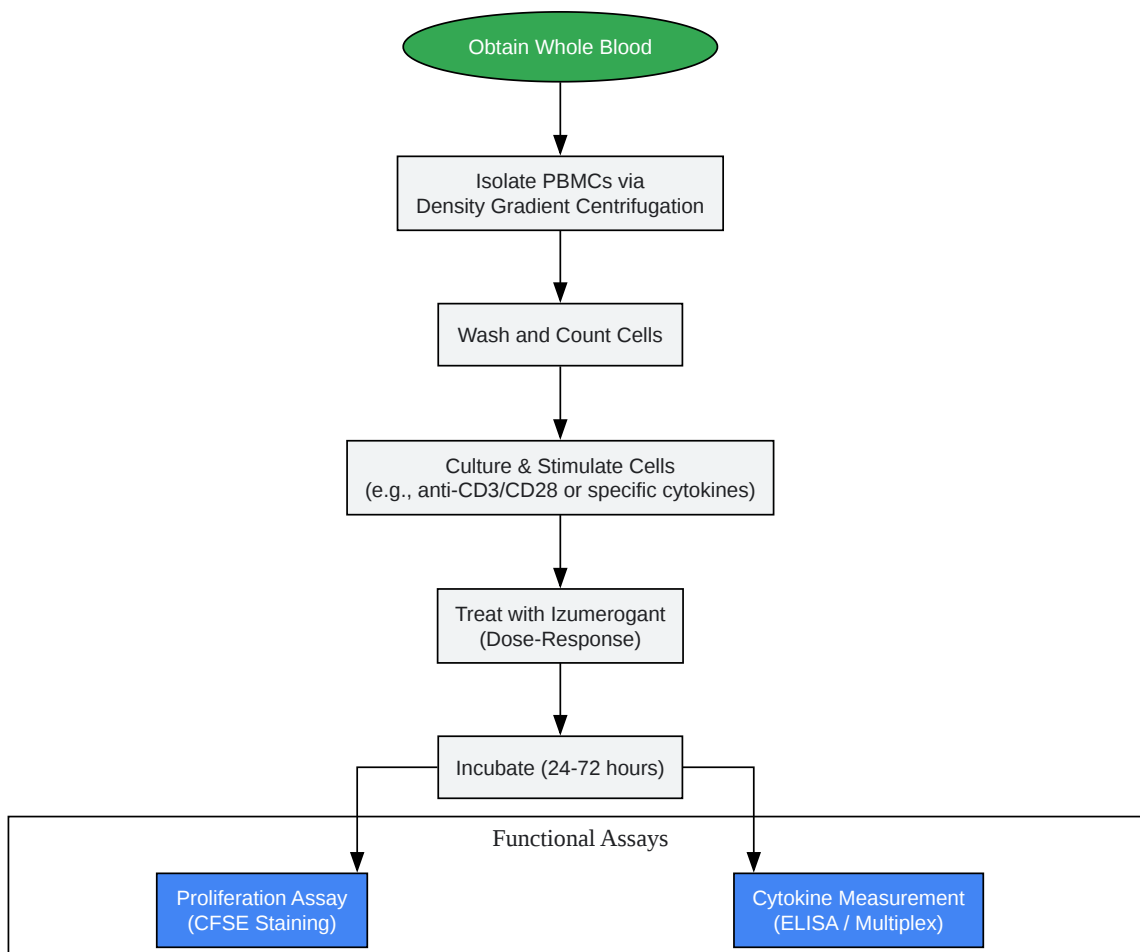
This application note provides detailed protocols for treating primary human immune cell cultures with **Izumerogant** to assess its biological effects. The methodologies cover the isolation of Peripheral Blood Mononuclear Cells (PBMCs), assessment of T-cell proliferation, and quantification of cytokine production.

Mechanism of Action: Signaling Pathways

Izumerogant's dual mechanism involves the modulation of two separate cellular pathways critical for immune cell function. The diagrams below illustrate the targeted signaling cascades.







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References

- 1. Izumerogant - Immunic - AdisInsight [adisinsight.springer.com]
- 2. fiercebitech.com [fiercebitech.com]

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